

# Malabaricone C *Myristica malabarica* source plant

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## Compound Focus: Malabaricone C

CAS No.: 63335-25-1

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## Chemical Profile and Natural Source

- Source Plant:** *Myristica malabarica* Lam., also known as Malabar nutmeg, rampatri, or Bombay mace [1] [2]. It is endemic to the Western Ghats of India and belongs to the Myristicaceae family [1].
- Chemical Classification:** **Malabaricone C** is a **diarylnonanoid** [3]. Its IUPAC name is 1-(2,6-dihydroxyphenyl)-9-(3,4-dihydroxyphenyl)nonan-1-one [4].
- Isolation and Synthesis:** It can be isolated from the fruit arils of *Myristica malabarica* [4]. An efficient chemical synthesis method using a cross-metathesis strategy has also been developed to produce high-purity (>95%) **Malabaricone C** for research [4].

## Key Pharmacological Activities and Quantitative Data

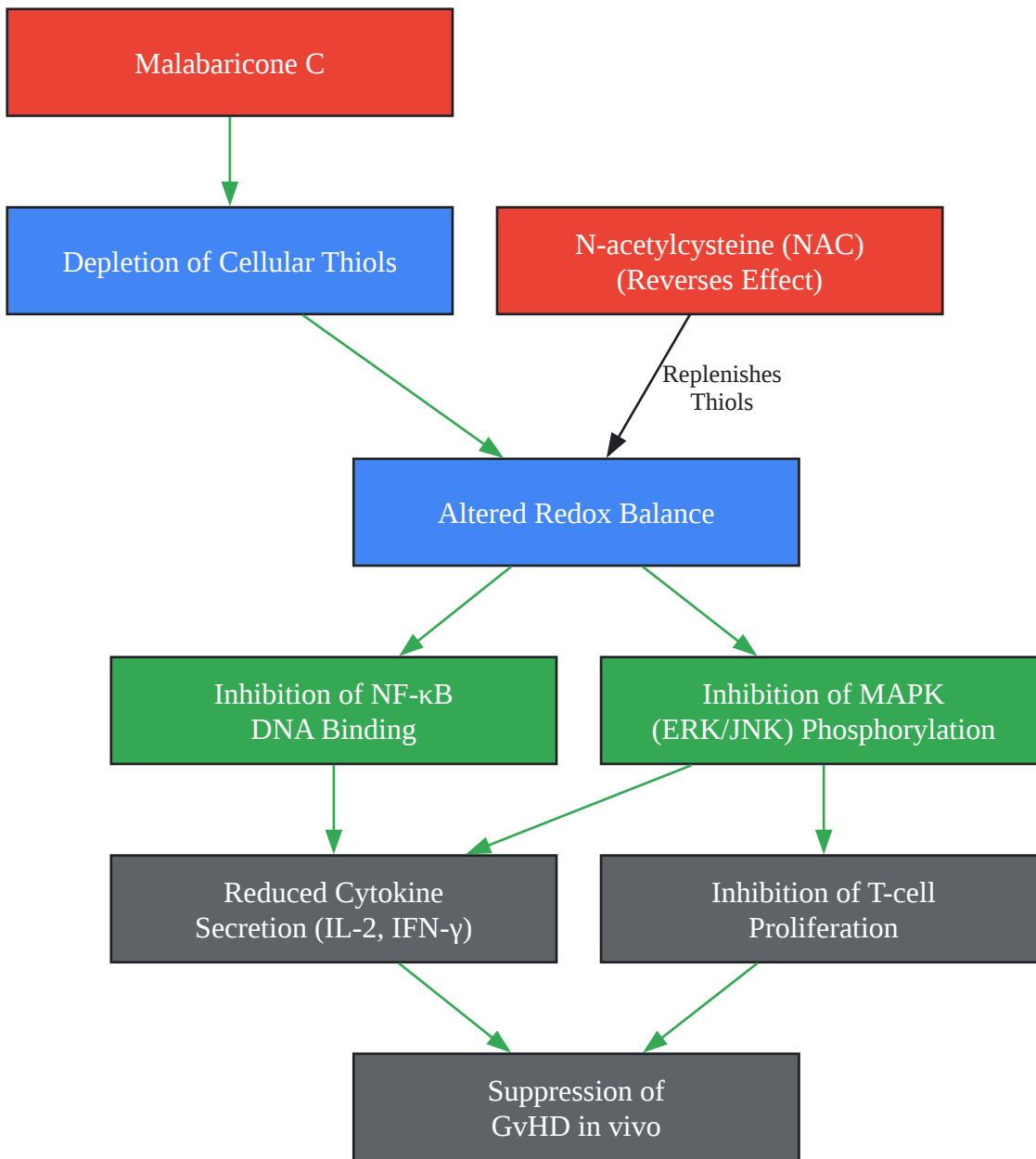
The table below summarizes the core pharmacological activities and experimental findings for **Malabaricone C**.

Pharmacological Activity	Experimental Model/Assay	Key Findings/Result	Proposed Mechanism of Action
Antioxidant [3]	DPPH radical scavenging assay	Potent radical scavenger, superior to curcumin [3]	Direct free radical scavenging [3]

Pharmacological Activity	Experimental Model/Assay	Key Findings/Result	Proposed Mechanism of Action
	Fe(II)-induced lipid peroxidation (LPO) in rat liver mitochondria	Prevented LPO more efficiently than curcumin [3]	Radical scavenging and Fe(II) chelation [3]
	$\gamma$ -ray-induced damage to pBR322 plasmid DNA	Protected DNA in a concentration-dependent manner [3]	Hydroxyl radical ( $\bullet\text{OH}$ ) scavenging [3]
<b>Anti-inflammatory &amp; Immunomodulatory</b> [4]	Mitogen-induced T-cell proliferation	Inhibited proliferation of T-cells (IC50 $\sim$ 10 $\mu\text{M}$ ); effect reversed by N-acetyl cysteine (NAC) [4]	Depletion of cellular thiols (reducing agents), altering redox balance [4]
	Cytokine secretion (IL-2, IL-6, IFN- $\gamma$ ) from lymphocytes	Significantly reduced cytokine levels [4]	Inhibition of NF- $\kappa\text{B}$ DNA binding and MAPK (ERK/JNK) phosphorylation [4]
	Mouse model of acute GvHD	Completely abrogated GvHD-associated morbidity and mortality [4]	Suppression of hyper-activated donor T-cells [4]

## Mechanisms of Action in Immunomodulation

**Malabaricone C** suppresses hyperactive T-cell responses, which are central to various inflammatory and autoimmune disorders. Its mechanism primarily involves modulating the cellular redox environment.



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**Malabaricone C** immunomodulation via redox signaling and T-cell suppression.

## Detailed Experimental Protocols

For researchers looking to replicate key findings, here are summaries of critical methodologies from the literature.

## Protocol for Assessing T-Cell Proliferation Inhibition [4]

- **Cell Isolation & Staining:** Isolate splenic lymphocytes from mice (e.g., C57BL/6). Stain cells with **CFSE** (5  $\mu$ M), a fluorescent dye that dilutes with each cell division.
- **Pre-treatment & Stimulation:** Incubate lymphocytes with **Malabaricone C** (e.g., 1-10  $\mu$ M) for 2 hours. Stimulate T-cells using **Concanavalin A** (2.5  $\mu$ g/mL) or anti-CD3/anti-CD28 antibodies.
- **Culture & Analysis:** Culture cells for 72 hours. Analyze proliferation by measuring **CFSE dye dilution** using flow cytometry. Cells showing reduced fluorescence intensity are counted as proliferated.

## Protocol for Antioxidant Activity (DPPH Assay) [3]

- **Sample Preparation:** Prepare a methanol extract of *Myristica malabarica* or isolate **Malabaricone C** using column chromatography.
- **Reaction Incubation:** Mix the sample solution with a **DPPH** (1,1-diphenyl-2-picrylhydrazyl) radical solution in methanol.
- **Measurement:** Incubate the mixture in the dark. Measure the decrease in absorbance at a specific wavelength (typically 517 nm) after a set period. The **scavenging activity** is calculated based on the reduction of the DPPH radical.

## Protocol for Confirming Redox-Modulation Mechanism [4]

- **Pre-treatment with Antioxidant:** Pre-incubate lymphocytes with **N-acetyl cysteine (NAC)** (a thiol antioxidant) for 2 hours before adding **Malabaricone C**.
- **Assessment of Reversal:** Proceed with the T-cell proliferation or cytokine secretion assay. **Restoration of proliferation or cytokine levels** upon NAC pre-treatment indicates that **Malabaricone C** acts through thiol depletion and redox imbalance.

## Therapeutic Potential and Future Prospects

The research indicates strong potential for **Malabaricone C** in managing **T-cell hyperactivation disorders** [4]. Its efficacy in preventing acute GvHD in mice without altering T-cell homeostasis is a significant finding for transplantation medicine [4]. Future work should focus on:

- **Preclinical toxicology** and pharmacokinetic studies.
- Exploring its efficacy in other **autoimmune disease models**.

- Further elucidating its precise molecular targets within the redox signaling network.

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## References

1. Myristica malabarica: A comprehensive review [phytojournal.com]
2. Myristica malabarica Lam. [powo.science.kew.org]
3. Antioxidant activity of Myristica malabarica extracts and ... [pubmed.ncbi.nlm.nih.gov]
4. Malabaricone C, a constituent of spice Myristica ... [pmc.ncbi.nlm.nih.gov]

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